

# Safety and handling of 1-Aminocyclopentanecarbonitrile hydrochloride

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## Compound of Interest

Compound Name: 1-Aminocyclopentanecarbonitrile  
hydrochloride

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An In-depth Technical Guide to the Safe Handling of **1-Aminocyclopentanecarbonitrile Hydrochloride**

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This guide provides a comprehensive overview of the safe handling, storage, and emergency procedures for **1-Aminocyclopentanecarbonitrile hydrochloride** (CAS No: 16195-83-8). It is intended for researchers, scientists, and drug development professionals who work with this compound. The information herein is synthesized from established safety data sheets and chemical literature to ensure technical accuracy and promote a culture of safety in the laboratory.

## Compound Identification and Properties

**1-Aminocyclopentanecarbonitrile hydrochloride** is a key chemical intermediate, notably used in the synthesis of the antihypertensive drug Irbesartan.<sup>[1][2][3]</sup> Understanding its fundamental properties is the first step in a robust safety assessment.

Chemical Identity:

- Systematic Name: **1-Aminocyclopentanecarbonitrile hydrochloride**

- Common Synonyms: 1-Amino-1-cyanocyclopentane Hydrochloride, 1-aminocyclopentane carbonitrile, HCl[1][4]
- CAS Number: 16195-83-8[1][2][4][5][6]
- Molecular Formula: C<sub>6</sub>H<sub>10</sub>N<sub>2</sub>·HCl[1][4][5][6]

#### Physicochemical Data Summary:

Property	Value	Source(s)
Molecular Weight	146.62 g/mol	[1][4][5][6]
Appearance	Off-white to white solid	[7]
Boiling Point	254.5 °C at 760 mmHg	[1][4]
Flash Point	107.7 °C	[1]
Stability	Stable under normal conditions; moisture sensitive	[7][8][9]
Incompatible Materials	Strong oxidizing agents	[10]
Hazardous Decomposition	Emits carbon oxides (CO, CO <sub>2</sub> ), nitrogen oxides (NO <sub>x</sub> ), and hydrogen cyanide upon combustion	[8][10][11]

## Hazard Identification and GHS Classification

This compound is classified as hazardous under the Globally Harmonized System (GHS). The primary risks are associated with acute toxicity and irritation. Adherence to safety protocols is mandatory to mitigate these risks.

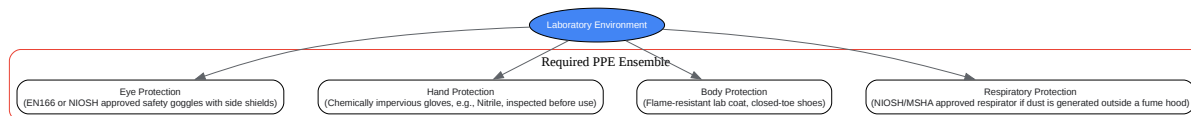
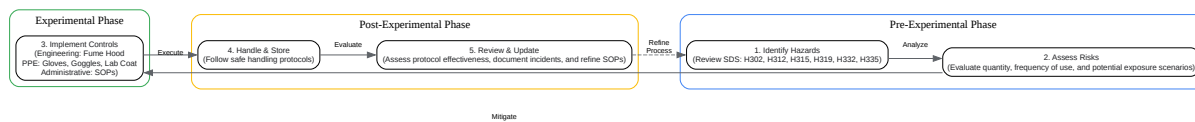
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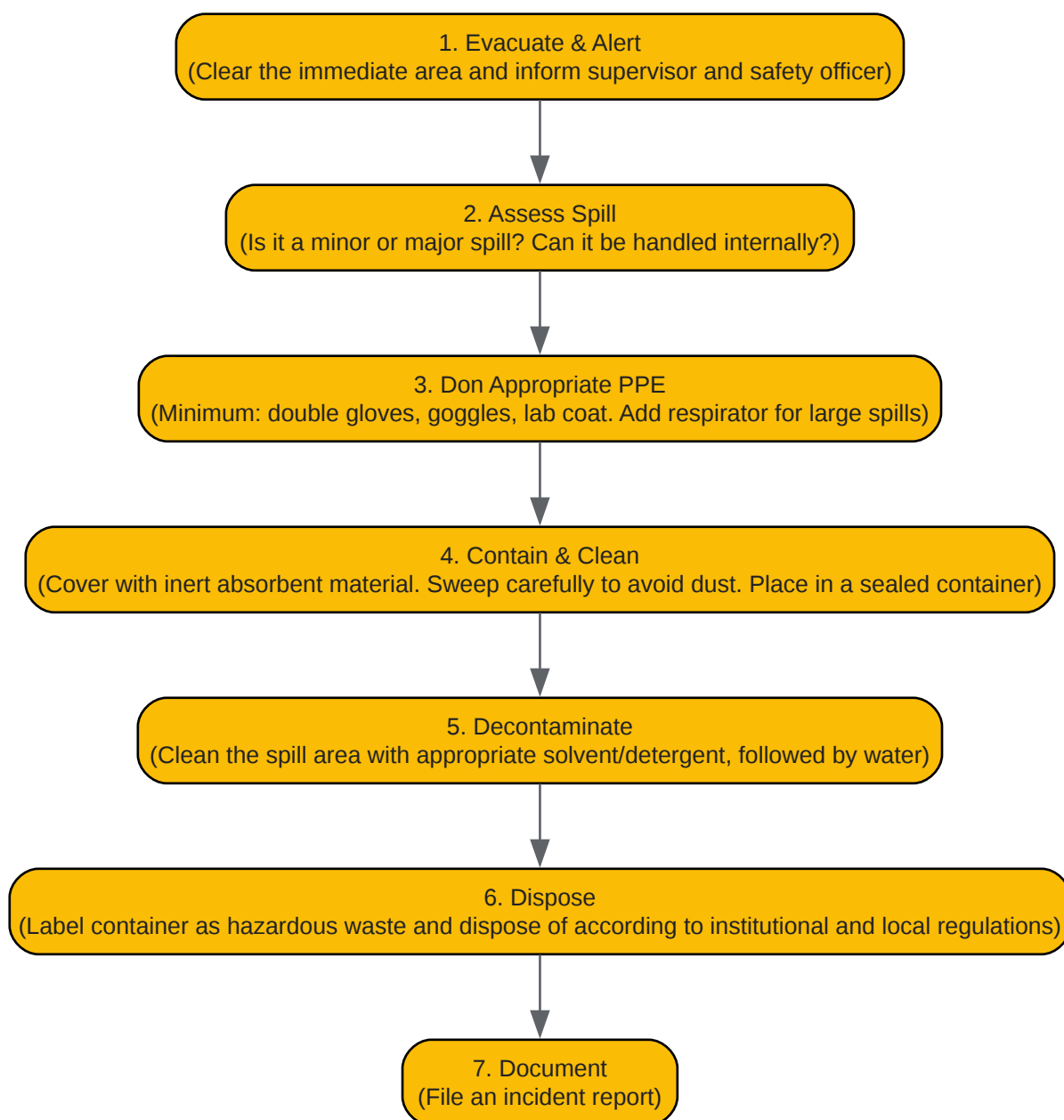
Hazard Class	Category	Hazard Statement	Pictogram
Acute Toxicity, Oral	4	H302: Harmful if swallowed	
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin	
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled	
Skin Irritation	2	H315: Causes skin irritation	
Serious Eye Irritation	2	H319: Causes serious eye irritation	
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	

Signal Word:Warning[4][5]

## Risk Assessment and Control Workflow

A systematic approach to risk assessment is crucial before any experimental work begins. The following workflow provides a self-validating system to ensure safety. The causality is clear: by identifying hazards and assessing risks first, appropriate and effective control measures can be implemented.





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Caption: Step-by-step workflow for chemical spill response.

- Environmental Precautions: Prevent the spilled material from entering drains or waterways.

#### [5]#### 5.3 Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam. \*
- [5] Protective Actions: Firefighters should wear full protective clothing and a self-contained

breathing apparatus (SCBA).

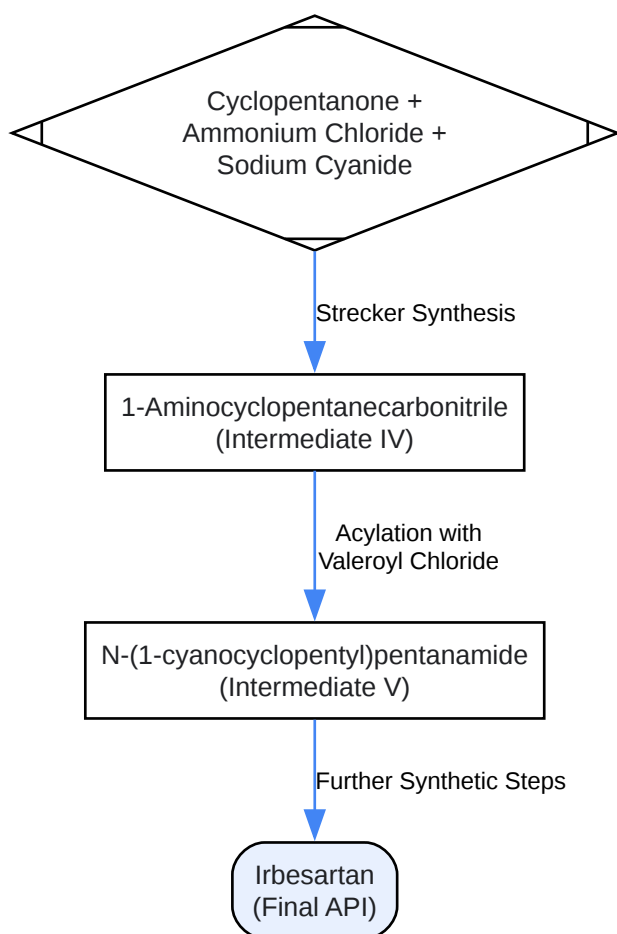
#### [5]### 6. Waste Disposal

All waste generated from handling **1-Aminocyclopentanecarbonitrile hydrochloride**, including contaminated PPE and empty containers, must be treated as hazardous waste.

- Procedure: Dispose of contents and container to an approved waste disposal facility in accordance with all applicable local, state, and federal regulations. Do not mix with other waste streams unless explicitly permitted.

## Role in Drug Development

**1-Aminocyclopentanecarbonitrile hydrochloride** serves as a crucial building block in medicinal chemistry. Its primary documented use is as a starting material or intermediate in the multi-step synthesis of Irbesartan, a widely used angiotensin II receptor antagonist for treating hypertension. The structural features of the aminonitrile group on the cyclopentane ring are essential for constructing the final complex molecule.



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Caption: Simplified role as an intermediate in pharmaceutical synthesis.

[3]By understanding and rigorously applying the safety protocols outlined in this guide, researchers can handle **1-Aminocyclopentanecarbonitrile hydrochloride** effectively and safely, advancing their scientific and developmental objectives without compromising personal or environmental well-being.

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